

Introduction: Unveiling a Versatile Scaffold for Chemical Innovation

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Compound of Interest

Compound Name: *Pentanoic acid, 5-chloro-4-oxo-, ethyl ester*

CAS No.: *14594-24-2*

Cat. No.: *B1280310*

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In the landscape of modern organic synthesis and drug discovery, the strategic value of a chemical intermediate is measured by its versatility, reactivity, and potential for structural elaboration. Ethyl 5-chloro-4-oxopentanoate (CAS 14594-24-2) has emerged as a compound of significant interest to researchers and drug development professionals. Its molecular architecture, featuring a reactive α -chloroketone, a readily modifiable ester, and a linear carbon chain, presents a unique trifecta of functionalities. This combination makes it an invaluable building block for creating more complex molecular entities.

This guide provides an in-depth technical overview of ethyl 5-chloro-4-oxopentanoate. We will move beyond a simple recitation of facts to explore the causality behind its chemical behavior, its practical applications, and the experimental considerations necessary for its effective use. The insights provided herein are curated for the discerning scientist who requires not just data, but a foundational understanding to drive innovation.

Core Molecular Identity and Physicochemical Characteristics

The starting point for any rigorous chemical investigation is a precise understanding of the molecule's fundamental properties. Ethyl 5-chloro-4-oxopentanoate is an organic compound belonging to the class of halogenated keto esters.^[1] Its structure is foundational to its utility in synthetic chemistry.

Caption: Chemical structure of Ethyl 5-chloro-4-oxopentanoate.

The compound's key identifiers and properties are summarized below for rapid reference.

Property	Value	Source(s)
CAS Number	14594-24-2	[1][2][3]
Molecular Formula	C ₇ H ₁₁ ClO ₃	[1][2][3]
Molecular Weight	178.61 g/mol	[1][2]
IUPAC Name	ethyl 5-chloro-4-oxopentanoate	[2]
Synonyms	5-Chloro-4-oxopentanoic acid ethyl ester, Levulinic acid, 5-chloro-, ethyl ester	[1][2]
Appearance	Colorless to pale yellow liquid	[1]
Solubility	Moderately soluble in organic solvents	[1]

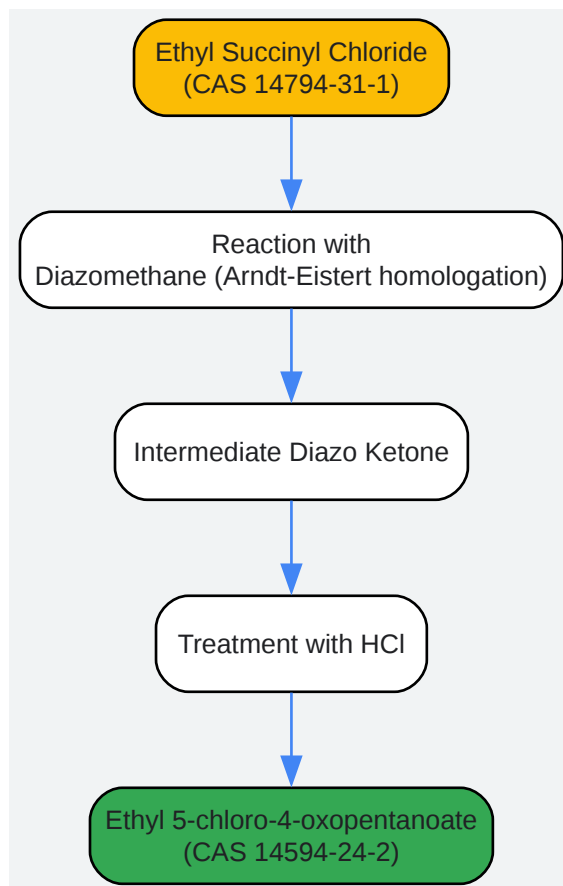
Synthesis and Reactivity: A Tale of Three Functional Groups

The synthetic utility of ethyl 5-chloro-4-oxopentanoate stems directly from the distinct reactivity of its three primary functional groups: the ethyl ester, the ketone, and the terminal chloride.

Plausible Synthetic Pathway

While multiple synthetic routes can be envisioned, a common and logical approach involves the acylation of a suitable precursor. A plausible route starts from ethyl succinyl chloride, which can

be reacted with a source of chloromethyl anion or a related synthon. A more direct method, however, would be the chlorination of a precursor like ethyl levulinate (ethyl 4-oxopentanoate).



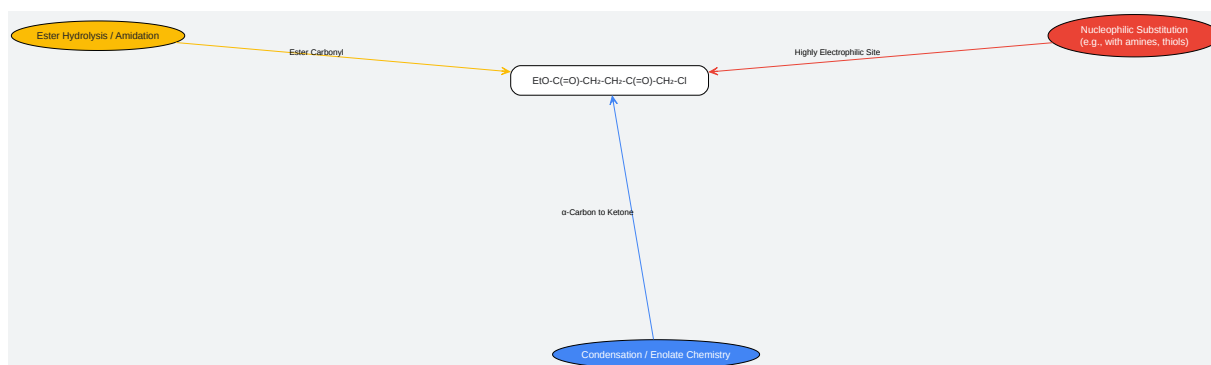
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Caption: A potential synthetic workflow for Ethyl 5-chloro-4-oxopentanoate.

This proposed pathway is a well-established method for chain extension and functionalization, offering a high degree of control over the final product. Precursors like ethyl succinyl chloride are commercially available.[2]

The Reactivity Landscape

The molecule's reactivity is a direct consequence of its structure. The presence of the electron-withdrawing keto group and the adjacent chlorine atom creates a highly electrophilic carbon center, making it susceptible to nucleophilic attack.



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Caption: Key reactive sites on the Ethyl 5-chloro-4-oxopentanoate molecule.

- **Nucleophilic Substitution:** The terminal chlorine is an excellent leaving group, readily displaced by a wide range of nucleophiles such as amines, thiols, and azides.[4] This allows for the introduction of diverse functional groups at this position, a key strategy in building molecular complexity for pharmaceutical applications.
- **Ketone Chemistry:** The ketone functional group can undergo reduction to a secondary alcohol using agents like sodium borohydride.[4] The adjacent methylene group (at C3) is activated, enabling enolate formation and subsequent alkylation or condensation reactions.

- **Ester Modification:** The ethyl ester can be hydrolyzed to the corresponding carboxylic acid or converted to amides through reaction with amines. This provides another handle for further derivatization or for modulating physicochemical properties like solubility.

Applications in Research and Drug Development

The true value of a chemical intermediate is realized in its applications. Ethyl 5-chloro-4-oxopentanoate serves as a versatile scaffold in several key areas.

Intermediate for Heterocyclic Synthesis

Many biologically active compounds, particularly in pharmaceuticals and agrochemicals, are based on heterocyclic ring systems. The multiple reactive sites on ethyl 5-chloro-4-oxopentanoate make it an ideal starting material for constructing various heterocycles. For instance, reaction with a binucleophile like hydrazine or a substituted amidine could lead to the formation of pyridazinones or pyrimidines, respectively.

Scaffold for Bioactive Molecules

The presence of a chlorine atom can significantly influence a molecule's biological activity.^[1] Halogen bonding can enhance binding affinity to protein targets, and the atom's lipophilicity can improve membrane permeability.^[4] This makes chlorinated intermediates like this one of particular interest in medicinal chemistry.^[5] It is a valuable starting point for synthesizing libraries of compounds for screening against various biological targets, such as enzymes, where the ketone and chloro groups can interact with active site residues.^[4]

Building Block for Complex Natural Product Synthesis

The linear, functionalized carbon chain can be a key fragment in the total synthesis of more complex natural products. Its ability to undergo a variety of carbon-carbon bond-forming reactions makes it a useful tool in a synthetic chemist's arsenal.

Representative Experimental Protocol: Nucleophilic Substitution

To illustrate the practical utility of this compound, a representative protocol for a nucleophilic substitution reaction is provided below. This procedure is a generalized workflow and should be

adapted based on the specific nucleophile and desired product.

Objective: To synthesize an amino-derivative of ethyl 4-oxopentanoate by reacting ethyl 5-chloro-4-oxopentanoate with a primary amine.

Materials:

- Ethyl 5-chloro-4-oxopentanoate (1 eq.)
- Primary amine (e.g., benzylamine) (1.1 eq.)
- A non-nucleophilic base (e.g., triethylamine) (1.2 eq.)
- Anhydrous aprotic solvent (e.g., acetonitrile or THF)
- Standard laboratory glassware, dried in an oven
- Magnetic stirrer and heating mantle
- Inert atmosphere (Nitrogen or Argon)

Methodology:

- Reaction Setup: Assemble a flame-dried round-bottom flask equipped with a magnetic stir bar and a reflux condenser under an inert atmosphere.
- Reagent Addition: Dissolve ethyl 5-chloro-4-oxopentanoate in the anhydrous solvent. To this solution, add the primary amine followed by the non-nucleophilic base. The base is crucial to neutralize the HCl generated during the reaction.
- Reaction Conditions: Stir the mixture at room temperature or with gentle heating (e.g., 40-60 °C) to facilitate the reaction.
- Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Workup: Upon completion, cool the reaction mixture to room temperature. Filter off any precipitated salts. The filtrate can be concentrated under reduced pressure.

- Purification: The crude product is then purified, typically by flash column chromatography on silica gel, using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes).
- Characterization: The final product's identity and purity should be confirmed by spectroscopic methods such as ^1H NMR, ^{13}C NMR, and mass spectrometry.



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Caption: A generalized experimental workflow for nucleophilic substitution.

Safety, Handling, and Storage

As with any halogenated organic compound, proper safety precautions are paramount. The available safety data indicates that this compound and similar structures require careful handling.

Hazard Category	Precautionary Measures and Information	Source(s)
Personal Protection	Wear protective gloves, clothing, and eye/face protection. Work in a well-ventilated area, preferably under a chemical fume hood.	[6][7][8]
Inhalation/Contact	Avoid breathing mist, vapors, or spray. Causes burns and may cause skin or respiratory irritation. May produce an allergic reaction. In case of contact, flush eyes or skin with water for at least 15 minutes.	[6][9]
Handling	Wash hands thoroughly after handling. Use non-sparking tools. Keep away from heat, sparks, and open flames.	[9][10]
Storage	Store locked up in a cool, dry, and well-ventilated place. Keep container tightly closed. Store in a corrosives area away from incompatible materials like acids, bases, and reducing agents.	[6][10]
Disposal	Dispose of contents/container to an approved waste disposal plant in accordance with local regulations.	[6][7]

Concluding Remarks for the Modern Researcher

Ethyl 5-chloro-4-oxopentanoate is more than just a chemical with a CAS number; it is an enabling tool for innovation. Its predictable reactivity and multifunctional nature make it a

powerful asset in the synthesis of novel compounds for pharmaceutical and agrochemical research. As the fields of drug discovery and materials science continue to evolve, with increasing reliance on techniques like late-stage functionalization and automated synthesis, the demand for versatile and reliable building blocks will only grow.[11] Understanding the core principles of this molecule's behavior, as outlined in this guide, will empower researchers to unlock its full potential in their synthetic endeavors. Spectroscopic data, including NMR and mass spectrometry, are often available from suppliers and are crucial for verifying the identity and purity of the material before use.[12]

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